

A Comprehensive Review of the Biological Activities of Quinosol (8-Hydroxyquinoline Sulfate)

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Compound of Interest

Compound Name: **Quinosol**

Cat. No.: **B7768000**

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Abstract

Quinosol, the sulfate salt of 8-hydroxyquinoline, is a versatile heterocyclic compound with a long history of use as an antiseptic and disinfectant. While its antimicrobial properties are well-established, emerging research has unveiled a broader spectrum of biological activities, positioning **Quinosol** and its derivatives as compounds of significant interest for drug development. This technical guide provides an in-depth review of the multifaceted biological activities of **Quinosol**, with a focus on its antimicrobial, anticancer, and anti-inflammatory effects. The primary mechanisms of action, including metal chelation and modulation of critical signaling pathways, are detailed. This document summarizes quantitative data on its efficacy, outlines key experimental protocols for its evaluation, and presents visual diagrams of its molecular interactions to serve as a comprehensive resource for researchers, scientists, and drug development professionals.

Introduction

8-Hydroxyquinoline (8-HQ), the active component of **Quinosol**, is a small, planar, and lipophilic molecule known for its potent ability to chelate metal ions. **Quinosol**, also known as 8-hydroxyquinoline sulfate or oxyquinoline sulfate, is a pale yellow crystalline powder that is soluble in water. This solubility enhances its utility in various formulations. Historically, **Quinosol** has been widely employed in agriculture as a fungicide to control diseases like grey mold and in pharmaceuticals as a topical antiseptic and preservative. Its biological activities are

largely attributed to the 8-hydroxyquinoline moiety, which is considered a "privileged scaffold" in medicinal chemistry due to its capacity to interact with a wide range of biological targets.

Mechanisms of Action

The biological effects of **Quinosol** and its derivatives are mediated through several distinct mechanisms, with metal chelation being the most prominent. For the broader class of related quinolone antibiotics, direct enzyme inhibition is the primary mode of action.

Metal Chelation

The defining mechanism for 8-hydroxyquinoline's bioactivity is its function as a powerful chelating agent. The nitrogen atom in the quinoline ring and the oxygen of the hydroxyl group at the 8-position form a stable pincer-like configuration that binds to divalent metal ions such as iron (Fe^{2+}), copper (Cu^{2+}), and zinc (Zn^{2+}). This action is fundamental to its antimicrobial effects, as it sequesters trace metals essential for the survival and enzymatic function of microorganisms, thereby inhibiting their growth. In the context of anticancer activity, this chelation ability is also crucial. The formation of lipophilic metal-8-HQ complexes allows for the transport of these ions across cell membranes, disrupting cellular metal homeostasis and triggering events like DNA damage and apoptosis.

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